

Technical Guide: Solubility of N-Boc-DL-phenylglycinol in Organic Solvents

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Compound of Interest

Compound Name: *tert-Butyl (2-hydroxy-1-phenylethyl)carbamate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-Boc-DL-phenylglycinol, a key intermediate in pharmaceutical synthesis. Due to the limited availability of direct quantitative solubility data in published literature, this document focuses on providing a detailed experimental protocol for determining these values, enabling researchers to generate precise data tailored to their specific laboratory conditions.

Data Presentation

As extensive quantitative solubility data for N-Boc-DL-phenylglycinol is not readily available, the following table serves as a standardized template for researchers to populate with their experimentally determined values. This format facilitates the comparison of solubility across various organic solvents.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method of Analysis
Methanol	Gravimetric				
Ethanol	Gravimetric				
Isopropanol	Gravimetric				
Acetone	Gravimetric				
Ethyl Acetate	Gravimetric				
Dichloromethane	Gravimetric				
Chloroform	Gravimetric				
Tetrahydrofuran (THF)	Gravimetric				
Acetonitrile	Gravimetric				
N,N-Dimethylformamide (DMF)	Gravimetric				
Dimethyl Sulfoxide (DMSO)	Gravimetric				
Toluene	Gravimetric				
Hexanes	Gravimetric				

Experimental Protocols

The following is a detailed methodology for determining the equilibrium solubility of N-Boc-DL-phenylglycinol in organic solvents using the gravimetric method. This method is straightforward, cost-effective, and does not require complex instrumentation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Objective: To determine the saturation solubility of N-Boc-DL-phenylglycinol in a specific organic solvent at a defined temperature.

Materials:

- N-Boc-DL-phenylglycinol (solid)
- Selected organic solvents (analytical grade)
- Vials with screw caps
- Thermostatic shaker or magnetic stirrer with temperature control
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

- Sample Preparation: Add an excess amount of N-Boc-DL-phenylglycinol to a series of vials. The exact amount should be more than what is expected to dissolve.
- Solvent Addition: Add a known volume of the test solvent to each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that a saturated solution is formed.^[4] The system has reached equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for a few hours to allow the undissolved solid to settle. Alternatively, centrifuge the vials at a high speed to pellet the undissolved solid.

- **Sample Collection:** Carefully withdraw a known volume of the supernatant using a pre-warmed pipette, ensuring that no solid particles are transferred. Filter the supernatant through a syringe filter compatible with the organic solvent.
- **Gravimetric Analysis:**
 - Dispense a known volume of the clear, saturated filtrate into a pre-weighed, dry evaporating dish.
 - Carefully evaporate the solvent in a well-ventilated fume hood or using a gentle stream of nitrogen. For higher boiling point solvents, a vacuum oven at a suitable temperature can be used.
 - Once the solvent is completely removed, place the evaporating dish in an oven at a temperature below the melting point of N-Boc-DL-phenylglycinol (typically around 141-147 °C for the DL form) until a constant weight is achieved.[5]
 - Cool the dish in a desiccator and weigh it on an analytical balance.

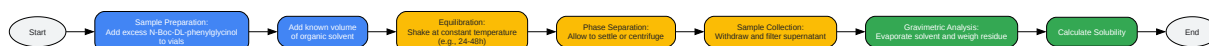
Calculation of Solubility:

The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = [(\text{Weight of dish} + \text{residue}) - (\text{Weight of empty dish})] / \text{Volume of filtrate (L)}$$

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of N-Boc-DL-phenylglycinol.



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Caption: Experimental workflow for determining the solubility of N-Boc-DL-phenylglycinol.

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